

Application Note: Quantification of Diheptyl Succinate in Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diheptyl succinate

Cat. No.: B101398

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Introduction

Diheptyl succinate is a naturally-derived, biodegradable emollient used in a variety of cosmetic products as a silicone alternative.^{[1][2]} It enhances the sensory feel of formulations, reduces the greasiness of natural oils, and is suitable for use in creams, lotions, and hair care products.^{[1][3]} As with any cosmetic ingredient, it is crucial for manufacturers to have reliable analytical methods to quantify **diheptyl succinate** to ensure product quality, consistency, and adherence to formulation specifications. This application note provides a detailed protocol for the quantification of **diheptyl succinate** in cosmetic formulations using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used technique for the analysis of volatile and semi-volatile organic compounds in complex matrices.^[4]

Principle

This method involves the extraction of **diheptyl succinate** from the cosmetic matrix using a suitable organic solvent, followed by analysis of the extract by GC-MS. The gas chromatograph separates the components of the extract based on their boiling points and interactions with the stationary phase of the analytical column. The mass spectrometer then detects and quantifies the target analyte based on its unique mass spectrum. Quantification is achieved by comparing the peak area of **diheptyl succinate** in the sample to that of a known concentration in a standard solution, using an internal standard to correct for variations in sample preparation and injection volume.

Experimental Protocols

1. Apparatus and Reagents

- Apparatus:
 - Gas Chromatograph with Mass Spectrometric detector (GC-MS)
 - Analytical balance (4-decimal place)
 - Centrifuge
 - Vortex mixer
 - Ultrasonic bath
 - Syringe filters (0.45 µm, PTFE)
 - Autosampler vials (2 mL) with inserts
 - Pipettes and general laboratory glassware
- Reagents:
 - **Diheptyl succinate** analytical standard (>99% purity)
 - Internal Standard (IS): e.g., Di(2-ethylhexyl) phthalate (DEHP) or another suitable high molecular weight ester not present in the cosmetic formulation.
 - Solvents (HPLC or analytical grade): Hexane, Acetonitrile, Ethyl Acetate
 - Anhydrous Sodium Sulfate

2. Sample Preparation

The choice of extraction solvent and procedure may need to be optimized depending on the specific cosmetic matrix (e.g., cream, lotion, oil). The following is a general protocol for a cream or lotion base.

- Step 1: Weighing and Initial Extraction
 - Accurately weigh approximately 1.0 g of the cosmetic sample into a 50 mL centrifuge tube.
 - Add 10 mL of a suitable extraction solvent (e.g., a 1:1 mixture of hexane and ethyl acetate).
 - Spike with a known amount of the internal standard solution.
 - Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and dispersion of the sample.
 - Place the tube in an ultrasonic bath for 15 minutes to enhance extraction efficiency.
- Step 2: Phase Separation and Cleanup
 - Centrifuge the mixture at 4000 rpm for 10 minutes to separate the solvent layer from the solid and aqueous components of the cosmetic matrix.
 - Carefully transfer the supernatant (organic layer) to a clean tube.
 - To remove any residual water, pass the extract through a small column containing anhydrous sodium sulfate.
 - Filter the extract through a 0.45 µm PTFE syringe filter into a clean autosampler vial for GC-MS analysis.

3. Instrumental Analysis: GC-MS

- GC Conditions:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
 - Inlet: Split/splitless injector, operated in splitless mode
 - Injector Temperature: 280°C
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min

- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 1 minute
 - Ramp to 200°C at 20°C/min
 - Ramp to 300°C at 10°C/min, hold for 5 minutes
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity. Monitor characteristic ions for **diheptyl succinate** (e.g., m/z 115, 149, 299) and the internal standard.

4. Calibration and Quantification

- Prepare a series of calibration standards by dissolving the **diheptyl succinate** analytical standard in the extraction solvent to cover the expected concentration range in the cosmetic products.
- Add a constant amount of the internal standard to each calibration standard.
- Inject the calibration standards into the GC-MS and create a calibration curve by plotting the ratio of the peak area of **diheptyl succinate** to the peak area of the internal standard against the concentration of **diheptyl succinate**.
- Quantify the amount of **diheptyl succinate** in the prepared sample extracts by using the generated calibration curve.

Data Presentation

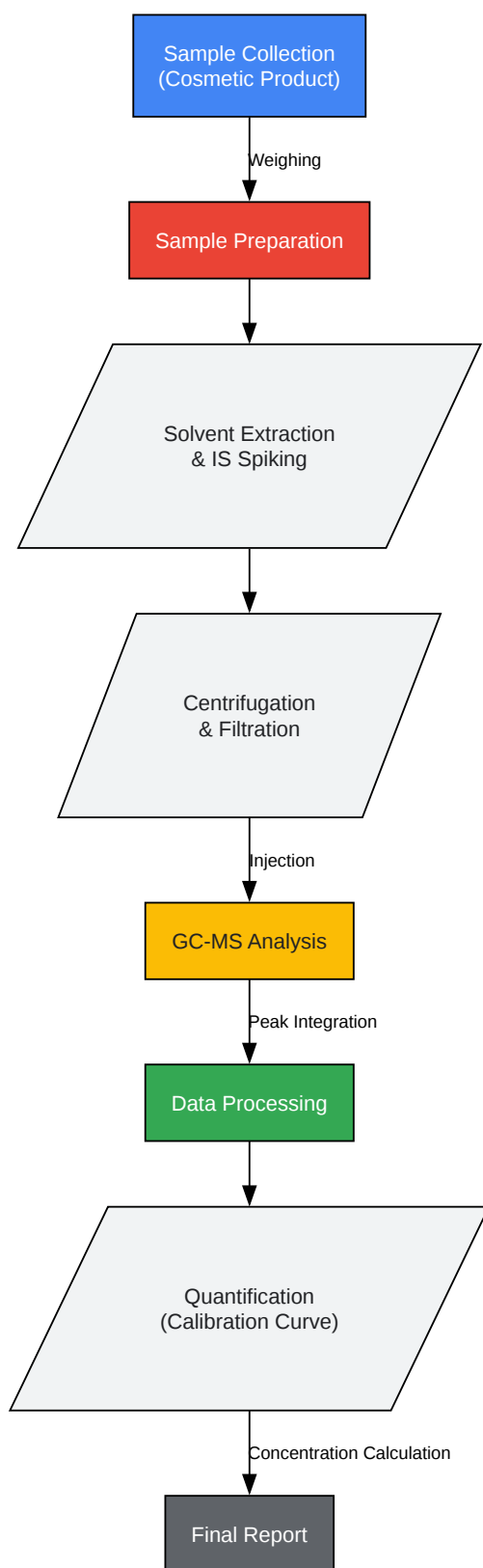
Table 1: Method Validation Parameters

Parameter	Result
Linearity (r ²)	> 0.995
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Accuracy (% Recovery)	95 - 105%
Precision (% RSD)	< 5%
Specificity	No interference from matrix components

Table 2: Sample Analysis Results

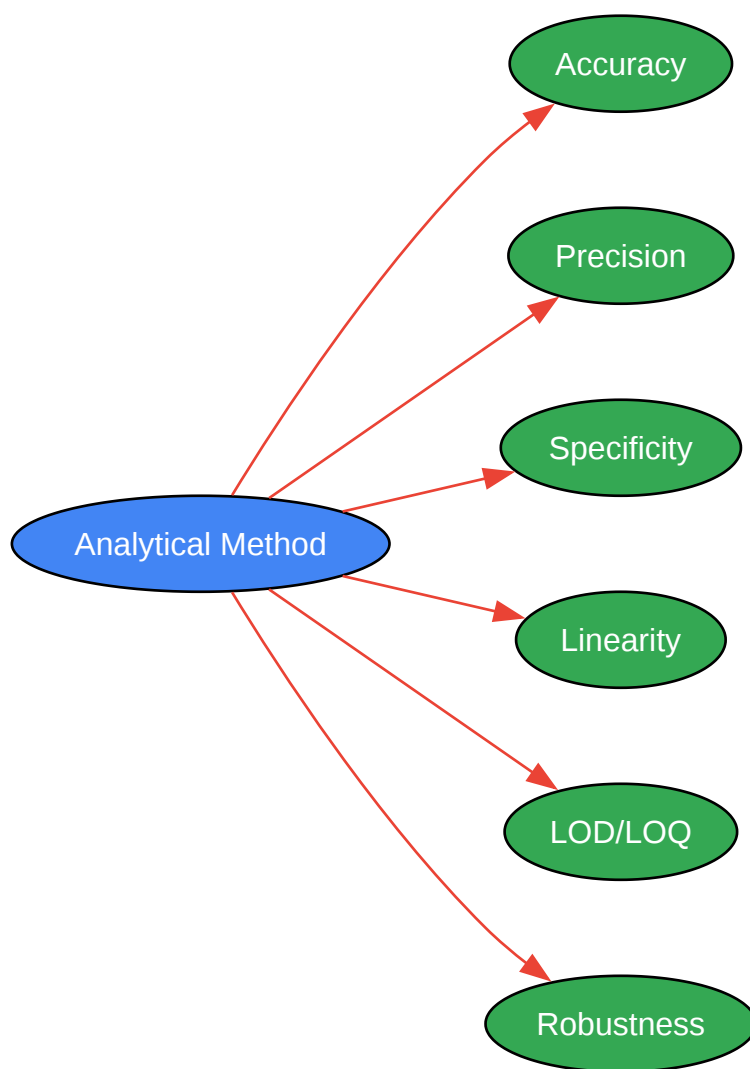
Sample ID	Matrix	Diheptyl Succinate Concentration (w/w %)	% RSD (n=3)
Cream A	O/W Emulsion	2.85	1.2
Lotion B	W/O Emulsion	4.12	0.8
Hair Serum C	Oil-based	1.57	2.1

Visualizations



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Caption: Workflow for the quantification of **diheptyl succinate**.



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Caption: Key parameters for analytical method validation.

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